

Sumitone Fast Red B (CAS No. 40618-31-3): A Technical Overview

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B1595642

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Abstract

Sumitone Fast Red B, identified by CAS number 40618-31-3, is a synthetic organic compound primarily classified as a disazo pigment. Also known under synonyms such as Pigment Red 214 and C.I. 200660, its principal applications are in the industrial sector for coloring plastics, inks, and coatings due to its high color strength and stability. While some commercial suppliers describe it as a multifunctional dye with potential applications in biological research, a comprehensive review of publicly available scientific literature and technical documentation reveals a significant lack of in-depth studies regarding its use in biological systems. This guide summarizes the available technical data on **Sumitone Fast Red B**, highlighting the current knowledge gaps in its biological and toxicological profiles, and provides a generalized framework for its evaluation.

Chemical and Physical Properties

Sumitone Fast Red B is chemically designated as N,N'-(2,5-dichloro-1,4-phenylene)bis[4-[(2,5-dichlorophenyl)azo]-3-hydroxynaphthalene-2-carboxamide]. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	40618-31-3	[1][2]
Molecular Formula	C ₄₀ H ₂₂ Cl ₆ N ₆ O ₄	[3]
Molecular Weight	863.36 g/mol	[3]
Appearance	Red powder	[4]
Density	1.57 ± 0.1 g/cm ³ (20 °C, 760 Torr)	[5]
Boiling Point	907.8 °C at 760 mmHg (Predicted)	[6]
Flash Point	502.8 °C (Predicted)	[6]
Solubility	Insoluble in water (3.4E-15 g/L at 25 °C, Calculated). Soluble in concentrated sulfuric acid, nitric acid, and sodium hydroxide solution.	[4][5]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	[1][7]

Industrial Applications

The primary documented use of **Sumitone Fast Red B** is as a high-performance pigment, marketed under names like Pigment Red 214. It is valued for its excellent lightfastness, heat resistance, and color stability, making it suitable for a variety of industrial applications.

- **Plastics:** Used in the coloration of various polymers including polyethylene (PE), polyvinyl chloride (PVC), polypropylene (PP), polystyrene (PS), and other engineering plastics.[4][8]
- **Inks and Coatings:** Employed in printing inks and industrial coatings where high durability and vibrant color are required.[8]
- **Textiles:** Utilized in textile pigment printing.[9]

Biological and Toxicological Profile

The available information regarding the biological activity and toxicological profile of **Sumitone Fast Red B** is limited and primarily derived from safety data sheets (SDS).

Summary of Toxicological Information:

- Acute Toxicity: May be harmful if swallowed, causing gastrointestinal irritation. May cause irritation to the eyes and respiratory tract. Prolonged or repeated skin contact may cause irritation in sensitive individuals.[\[10\]](#)
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[\[10\]](#)
- Mutagenicity: Mutagenicity data has been reported, though specific details of the studies are not readily available in the reviewed literature.[\[10\]](#)
- Teratogenicity and Neurotoxicity: No information is available.[\[10\]](#)

It is crucial to note that one source states, "To the best of our knowledge, the chemical, physical and toxicological properties have not been thoroughly investigated."[\[10\]](#) This underscores the need for comprehensive studies to evaluate its safety profile, particularly if it is to be considered for any biological or pharmaceutical application.

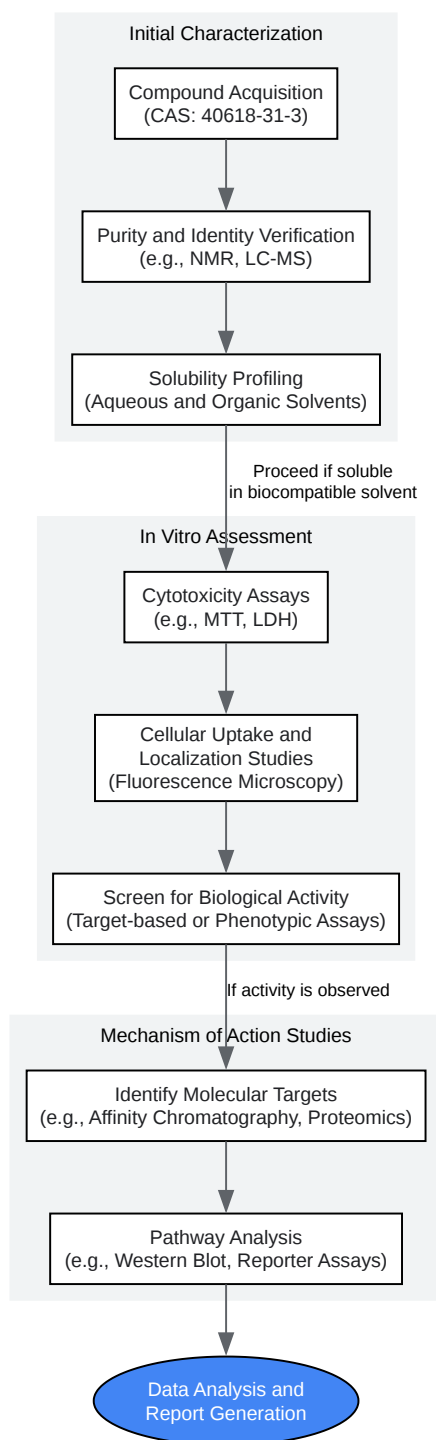
Experimental Data and Protocols

Despite extensive searches of scientific literature and patent databases, no detailed experimental protocols for the use of **Sumitone Fast Red B** in biological research, such as cell staining or as a molecular probe, were found. Commercial suppliers describe it as a "multifunctional dye" for observing cell structures, tracking biomolecules, and evaluating cell functions, but do not provide any supporting data or protocols.[\[1\]](#)[\[11\]](#)

The synthesis of Pigment Red 214 has been briefly described, involving the diazotization of 2,5-dichloroaniline and subsequent coupling and condensation reactions.[\[4\]](#) However, a detailed, replicable laboratory synthesis protocol is not available in the reviewed sources.

Given the absence of specific experimental protocols, a generalized workflow for the initial assessment of a novel compound for biological applications is presented below.

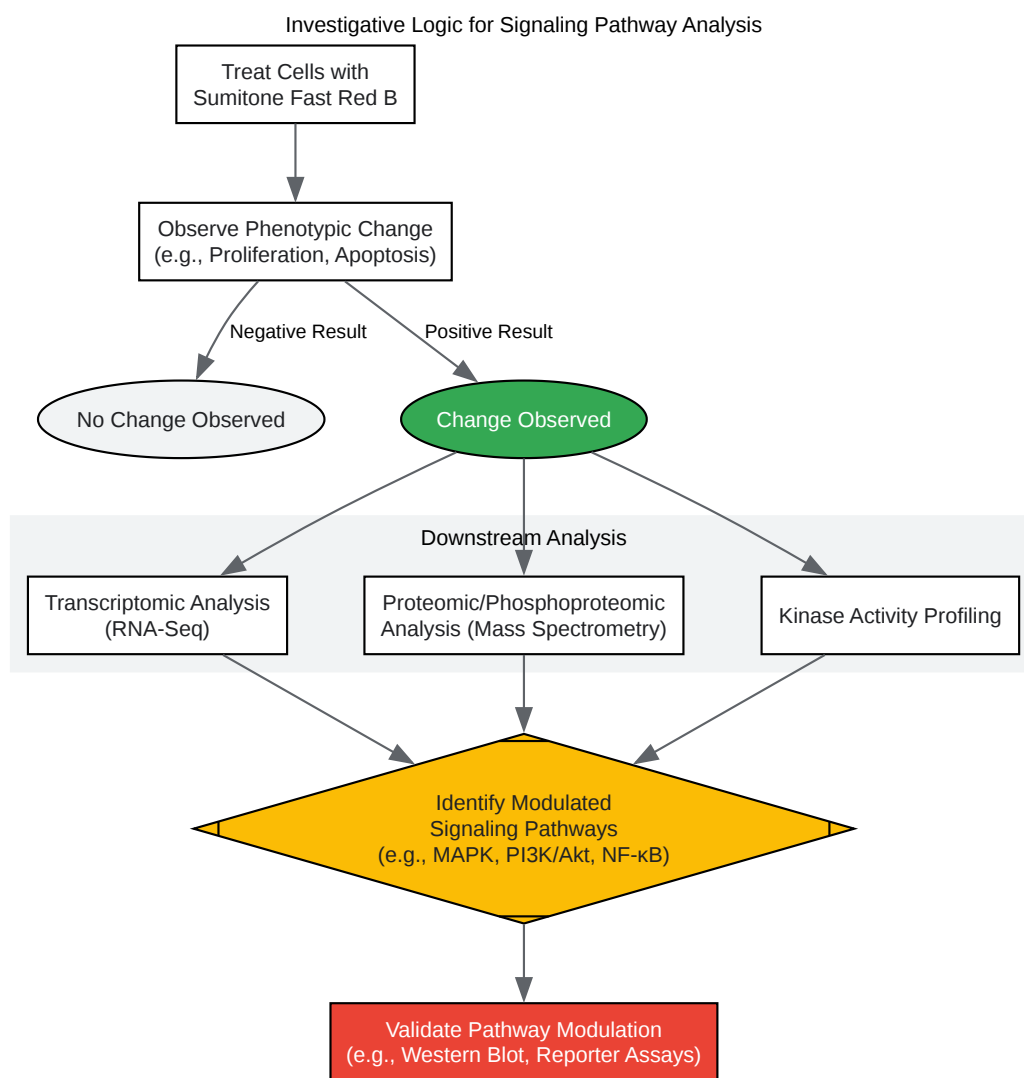
Generalized Workflow for Compound Evaluation

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Caption: A generalized workflow for the initial biological evaluation of a compound.

Signaling Pathways

There is no information available in the public domain regarding the interaction of **Sumitone Fast Red B** with any biological signaling pathways. Research would be required to determine if this compound has any effect on cellular signaling. A hypothetical logical diagram for investigating potential signaling pathway modulation is presented below.



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Caption: A logical workflow for investigating the potential impact of a compound on cellular signaling pathways.

Conclusion and Future Directions

Sumitone Fast Red B (CAS 40618-31-3) is a well-established industrial pigment with a clearly defined role in the coloration of plastics and other materials. However, for the audience of researchers, scientists, and drug development professionals, there is a significant lack of data to support its use in biological applications. The generic claims made by some suppliers are not substantiated by publicly available research.

Future research should focus on:

- **Comprehensive Toxicological Evaluation:** Detailed studies are required to understand its cytotoxicity, genotoxicity, and potential for other adverse effects.
- **Elucidation of Biological Activity:** Systematic screening is needed to determine if the compound has any specific biological effects that could be of therapeutic or diagnostic interest.
- **Development of Research Protocols:** Should any biological activity be identified, detailed and validated protocols for its use would need to be developed and published to be of value to the scientific community.

Until such data becomes available, the use of **Sumitone Fast Red B** in a research or drug development context should be approached with caution and would require significant in-house validation.

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